

Application Note: Preparation and Validation of Disperse Red 167 Standard Stock Solution

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Compound of Interest

Compound Name: *DisperseRed167*

Cat. No.: *B8133371*

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Abstract & Scope

Disperse Red 167 (CAS: 61968-52-3 / 26850-12-4) is a monoazo disperse dye widely used for polyester textiles.[1][2][3][4] In analytical contexts—such as wastewater monitoring, allergen testing (Oeko-Tex®), or forensic fiber analysis—accurate quantification is critical.

This guide details the protocol for preparing a 1000 mg/L (ppm) Master Stock Solution of Disperse Red 167. Unlike simple salts, disperse dyes are hydrophobic and often supplied as commercial formulations containing up to 60% dispersing agents (e.g., lignosulfonates). This protocol addresses solubility challenges, solvent compatibility for HPLC/UV-Vis, and self-validation steps to ensure the standard's integrity.

Material Specifications & Safety

Reagent Requirements

- Analyte: Disperse Red 167 Reference Standard (Purity > 95%).
 - Critical Note: Do not use commercial "200%" strength textile dyes for analytical standards without purification. These contain significant amounts of dispersing agents that will foul HPLC columns and skew gravimetric calculations.

- Primary Solvent (Stock): Acetone (HPLC Grade) or Dimethylformamide (DMF) (HPLC Grade).
 - Why: Disperse dyes exhibit poor solubility in pure methanol or acetonitrile. Acetone or DMF ensures complete dissolution of the solid.
- Dilution Solvent (Working): Acetonitrile (ACN) or Methanol (MeOH) (HPLC Grade).

Equipment

- Balance: Analytical balance with readability of 0.01 mg (Class I).
- Glassware: Class A Volumetric Flasks (amber glass preferred).
- Filtration: 0.2 μ m PTFE syringe filters (hydrophobic).
- Sonicator: Ultrasonic bath with temperature control.

Scientific Logic: Solvent Selection Matrix

The choice of solvent is dictated by the hydrophobic nature of the ethoxylated amino-azobenzene structure of Disperse Red 167.

Solvent	Role	Solubility	Compatibility
Acetone	Primary Dissolution	High	Good for GC; acceptable for RP-HPLC if diluted.
DMF	Alternative Primary	Very High	Excellent solvent power; high UV cutoff (268 nm).
Acetonitrile	Working Diluent	Moderate	Ideal for HPLC Mobile Phase compatibility.
Water	Precipitant	Insoluble	Avoid in stock. Used only in mobile phase.

Protocol: Preparation of 1000 mg/L Stock Solution

Step 1: Gravimetric Preparation

- Equilibrate the Disperse Red 167 standard to room temperature in a desiccator.
- Place a clean, dry 50 mL Amber Volumetric Flask on the analytical balance and tare.
- Weigh exactly 50.0 mg \pm 0.1 mg of Disperse Red 167 directly into the flask.
 - Technique: Avoid using a weighing boat if possible to prevent static loss. If using a boat, rinse it quantitatively with the solvent.

Step 2: Dissolution (The Critical Step)

- Add approximately 30 mL of Acetone (or DMF) to the flask.
 - Caution: Do not fill to the mark yet.
- Sonicate the solution for 15 minutes at ambient temperature ($< 30^{\circ}\text{C}$).
 - Visual Check: Ensure no solid particles adhere to the glass walls. The solution should be a clear, deep red.
- Allow the solution to return to room temperature (solvents expand when warm).

Step 3: Final Volume Adjustment

- Dilute to the calibration mark with Acetone.
- Stopper the flask and invert 20 times to ensure homogeneity.
- Label: "Disperse Red 167 Master Stock - 1000 mg/L - [Date] - [Solvent]".

Protocol: Working Standard & Validation

Do not assume the stock is perfect. Validate it using UV-Vis or HPLC.

Preparation of Working Standard (10 mg/L)

- Pipette 1.0 mL of the Master Stock (1000 mg/L) into a 100 mL Volumetric Flask.
- Dilute to volume with Acetonitrile (or Methanol).
 - Note: This solvent change prepares the sample for HPLC reverse-phase conditions.
- Filter through a 0.2 μm PTFE filter into an amber vial.

Self-Validation: UV-Vis Spectral Scan

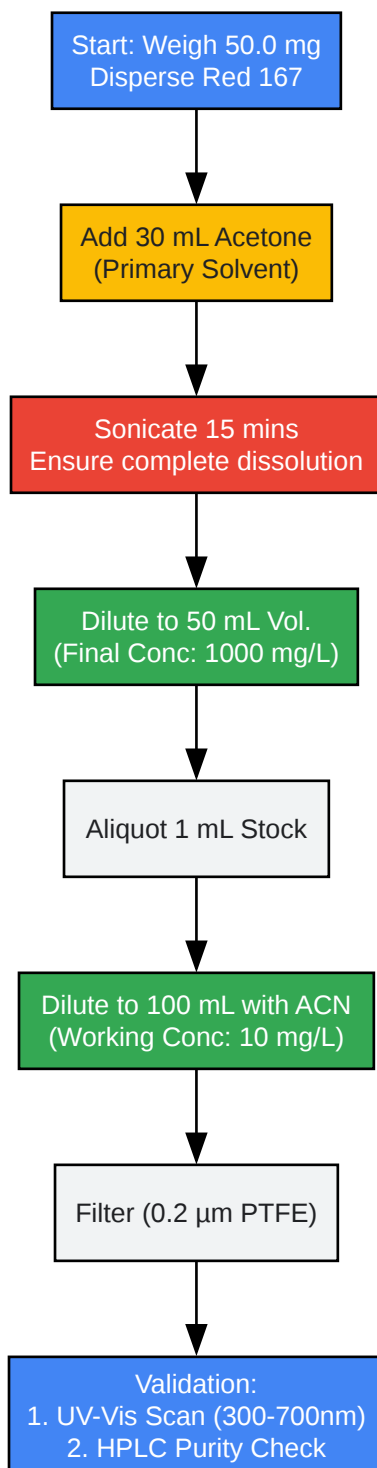
Perform a scan to verify identity and concentration consistency.

- Blank: Acetonitrile.[5]
- Scan Range: 300 nm to 700 nm.
- Criteria:
 - : Expect a broad absorption band centered around 500–515 nm (Deep Red).
 - Absorbance: At 10 mg/L, absorbance should be within 0.6 – 0.9 AU (depending on the exact extinction coefficient).
 - Self-Check: If Absorbance < 0.1, precipitation may have occurred during the solvent switch.

HPLC Purity Check

- Column: C18 Reverse Phase (e.g., 150 x 4.6 mm, 5 μm).[6]
- Mobile Phase: ACN : Water (70:30 v/v) isocratic.
- Flow Rate: 1.0 mL/min.
- Detection: 510 nm.
- Requirement: Main peak area > 98%. [2] If secondary peaks exist (isomers or degradation), recalculate the effective concentration.

Visual Workflow (Graphviz)



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Figure 1: Step-by-step workflow for the preparation and validation of Disperse Red 167 analytical standards.

Storage & Stability

- Conditions: Store at -20°C in Amber Glass.
- Shelf Life:
 - Stock (Acetone): 6 months.
 - Working (ACN/Water): 1 week (hydrolysis risk).
- Signs of Degradation: Precipitation (turbidity), shift in > 2 nm, or loss of color intensity.

References

- European Chemicals Agency (ECHA). (n.d.). Substance Information: Disperse Red 167.[1][2][3][7][8][9][10][11] Retrieved from [\[Link\]](#)
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